

An In-depth Technical Guide to 5-Amino-1-hydroxyindane

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Compound of Interest

Compound Name: 5-Amino-1-hydroxyindane

Cat. No.: B8506112

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A Note on Identification: The compound "**5-Amino-1-hydroxyindane**" is not commonly cited in chemical literature under this name, and a specific CAS number is not readily available. Based on standard chemical nomenclature, the most likely structure corresponding to this name is 5-amino-2,3-dihydro-1H-inden-1-ol. This guide is constructed based on this assumed structure and infers properties and synthetic methodologies from closely related, well-documented analogs. All information should be cross-referenced with experimental data as it becomes available.

Core Chemical Identity

5-Amino-1-hydroxyindane is a bifunctional molecule featuring a rigid indane scaffold. This structure is of significant interest to researchers in medicinal chemistry and materials science due to the presence of a nucleophilic aromatic amine and a secondary benzylic alcohol. These functional groups offer multiple points for chemical modification and interaction with biological systems.

Chemical Identifiers

Below is a table summarizing the key identifiers for 5-amino-2,3-dihydro-1H-inden-1-ol.

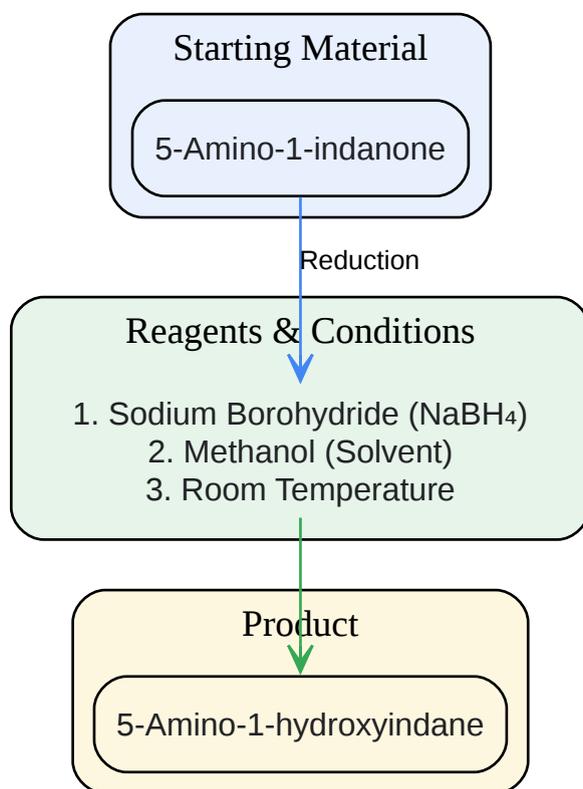
Identifier	Value
IUPAC Name	5-amino-2,3-dihydro-1H-inden-1-ol
Molecular Formula	C ₉ H ₁₁ NO
Molecular Weight	149.19 g/mol
Canonical SMILES	<chem>C1C(C2=CC(=C(C=C2)N)C1)O</chem>
InChI	InChI=1S/C9H11NO/c10-7-3-4-8-2-1-6(11)5-9(8)7/h3-4,6,11H,1-2,5,10H2
InChIKey	Not available
CAS Number	Not assigned

Synthesis and Purification

A practical and efficient synthesis of **5-Amino-1-hydroxyindane** can be envisioned through the reduction of the corresponding ketone, 5-amino-1-indanone (CAS No: 3470-54-0). This precursor is commercially available, providing a solid starting point for laboratory-scale synthesis.

Proposed Synthetic Pathway: Reduction of 5-Amino-1-indanone

The conversion of the ketone to a secondary alcohol is a standard transformation in organic synthesis. The choice of reducing agent is critical to ensure chemoselectivity, preserving the amino group.



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Figure 1: Proposed synthesis of **5-Amino-1-hydroxyindane**.

Detailed Experimental Protocol

Objective: To synthesize **5-Amino-1-hydroxyindane** via the reduction of 5-amino-1-indanone.

Materials:

- 5-amino-1-indanone
- Sodium borohydride (NaBH₄)
- Methanol (anhydrous)
- Deionized water
- Ethyl acetate

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware and magnetic stirrer

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 5-amino-1-indanone in anhydrous methanol under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reducing Agent:** Cool the solution in an ice bath to 0°C . Slowly add sodium borohydride in small portions. The molar ratio of NaBH_4 to the ketone should be approximately 1.5:1 to ensure complete reduction.
- **Reaction Monitoring:** Allow the reaction to stir at 0°C for 30 minutes, then let it warm to room temperature and stir for an additional 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Quenching:** Carefully quench the reaction by the slow addition of deionized water to decompose the excess sodium borohydride.
- **Extraction:** Remove the methanol under reduced pressure. Extract the aqueous residue with ethyl acetate (3x).
- **Washing and Drying:** Combine the organic layers and wash with brine. Dry the organic phase over anhydrous magnesium sulfate.
- **Purification:** Filter off the drying agent and concentrate the solvent under reduced pressure to yield the crude product. Further purification can be achieved by column chromatography on silica gel.

Chemical Properties and Reactivity

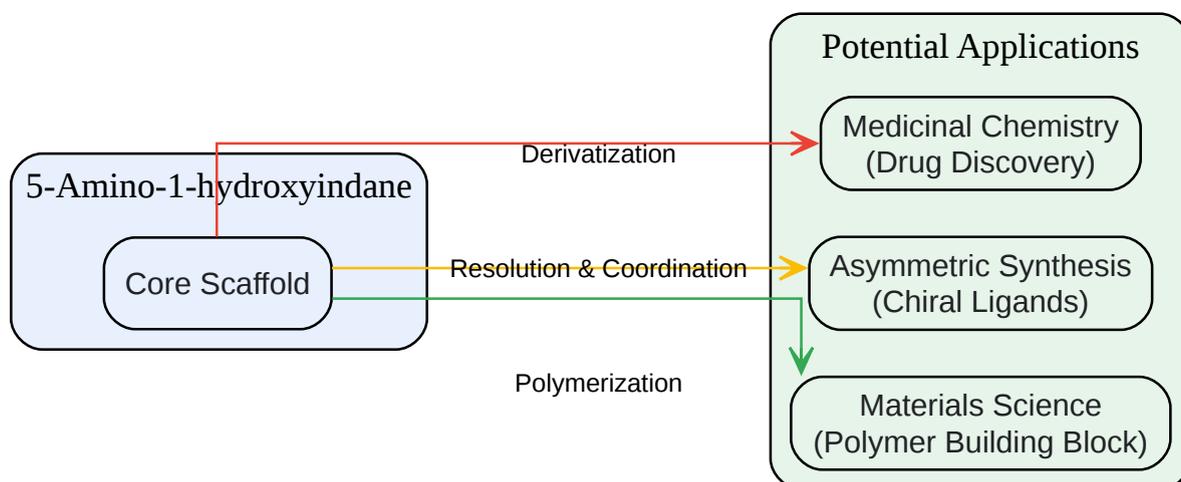
The chemical behavior of **5-Amino-1-hydroxyindane** is dictated by its three key structural features: the aromatic ring, the amino group, and the secondary alcohol.

- **Aromatic Ring:** The benzene ring can undergo electrophilic aromatic substitution reactions. The amino group is an activating, ortho-, para-directing group, while the alkyl portion of the indane is weakly activating.
- **Amino Group:** The primary amine is nucleophilic and basic. It can be acylated, alkylated, and can form salts with acids.
- **Secondary Alcohol:** The hydroxyl group can be oxidized to the corresponding ketone (5-amino-1-indanone), esterified, or converted into a leaving group for nucleophilic substitution reactions. The benzylic position of the alcohol makes it more reactive.

Potential Research Applications

The unique structure of **5-Amino-1-hydroxyindane** makes it a valuable building block in several areas of chemical research.

- **Medicinal Chemistry:** The indane scaffold is present in numerous pharmacologically active compounds.^[1] Derivatives of aminoindanols have been investigated for a range of biological activities. The amino and hydroxyl groups provide handles for creating libraries of compounds for drug discovery screening.
- **Asymmetric Synthesis:** Chiral aminoindanols are widely used as ligands in asymmetric catalysis and as chiral auxiliaries.^{[2][3]} Depending on the stereochemistry, **5-Amino-1-hydroxyindane** could be resolved into its enantiomers and utilized in stereoselective transformations.
- **Materials Science:** The aromatic and functionalized nature of this molecule could allow for its incorporation into polymers or other materials where its specific electronic and hydrogen-bonding properties could be exploited.



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Figure 2: Potential application areas for **5-Amino-1-hydroxyindane**.

Safety and Handling

While specific toxicity data for **5-Amino-1-hydroxyindane** is not available, a safety assessment can be made based on its functional groups and related compounds.

- General Hazards: Aromatic amines can be toxic and may be skin and respiratory irritants.
- Personal Protective Equipment (PPE): It is recommended to handle this compound in a well-ventilated fume hood. Wear standard PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- Storage: Store in a cool, dry place away from oxidizing agents.

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[\[https://www.benchchem.com/product/b8506112#5-amino-1-hydroxyindane-cas-number-and-identifiers\]](https://www.benchchem.com/product/b8506112#5-amino-1-hydroxyindane-cas-number-and-identifiers)

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